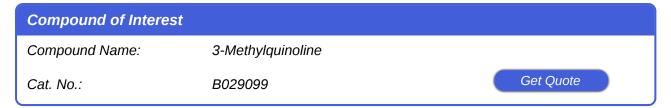


3-Methylquinoline: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety and handling information for **3-Methylquinoline** (CAS No. 612-58-8). The following sections detail its hazardous properties, recommended handling procedures, emergency protocols, and storage requirements to ensure the safety of laboratory and manufacturing personnel.

Chemical and Physical Properties

3-Methylquinoline is a colorless to light yellow liquid with a strong, aromatic odor.[1] It is important to be aware of its physical and chemical properties for safe handling and storage.



Property	Value	Source
Molecular Formula	C10H9N	[1][2][3][4]
Molecular Weight	143.19 g/mol	[2][3]
Melting Point	15-17 °C (59-62.6 °F)	[2][3][4][5][6]
Boiling Point	252-253 °C (485.6-487.4 °F)	[2][3][5]
Density	1.069 g/mL at 25 °C	[2][3]
Flash Point	110-113 °C (230-235.4 °F) - closed cup	[2][5]
Solubility	Sparingly soluble in water.[1] Soluble in acetonitrile and chloroform (slightly).[3]	[1][3]
Vapor Pressure	0.0206 mmHg at 25°C	[4]

Hazard Identification and GHS Classification

3-Methylquinoline is classified as a hazardous substance. The signal word for this chemical is "Danger".[1][2][7]



Hazard Class	Category	Hazard Statement
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin.[1][7][8][9]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled.[7][8]
Skin Irritation	2	H315: Causes skin irritation.[1] [7][8][9]
Serious Eye Damage	1	H318: Causes serious eye damage.[7][8][9]
Carcinogenicity	2	H351: Suspected of causing cancer.[7][8][9]
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation.[7][8][9]

NFPA 704 Rating:

- Health: 2 (Intense or continued but not chronic exposure could cause temporary incapacitation or possible residual injury)[7]
- Flammability: 1 (Materials that require considerable preheating, under all ambient temperature conditions, before ignition and combustion can occur)[7]
- Instability: 0 (Normally stable, even under fire exposure conditions, and is not reactive with water)[7]

Experimental Protocols

Detailed experimental protocols for determining the toxicological and physical properties of **3-Methylquinoline** are not readily available in standard safety data sheets. For specific methodologies, it is recommended to consult the following resources:

 Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals: These guidelines provide internationally accepted methods for



determining properties such as acute toxicity (e.g., OECD 402 for dermal toxicity), skin irritation (OECD 404), and eye irritation (OECD 405).

 Toxicology Databases: Resources such as the Registry of Toxic Effects of Chemical Substances (RTECS) and the Hazardous Substances Data Bank (HSDB) may contain references to original toxicology studies with detailed experimental procedures.

While specific experimental details are not provided here, any handling of this chemical for experimental purposes should be conducted by trained personnel in a controlled laboratory setting, adhering to the safety precautions outlined in this guide.

Signaling Pathways

3-Methylquinoline is suspected of causing cancer and genetic defects.[7] While the precise signaling pathways of its carcinogenicity are not fully elucidated in the provided search results, quinoline and its derivatives have been studied for their genotoxic potential. The mechanism may involve metabolic activation by cytochrome P450 enzymes, leading to the formation of reactive intermediates that can adduct to DNA, potentially causing mutations and initiating carcinogenesis.

For professionals in drug development, it is crucial to consider these potential toxicological pathways when evaluating the safety profile of any **3-Methylquinoline**-containing compounds. Further investigation into the specific mechanisms of toxicity through dedicated in vitro and in vivo studies is recommended.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure safety.

5.1. Personal Protective Equipment (PPE)

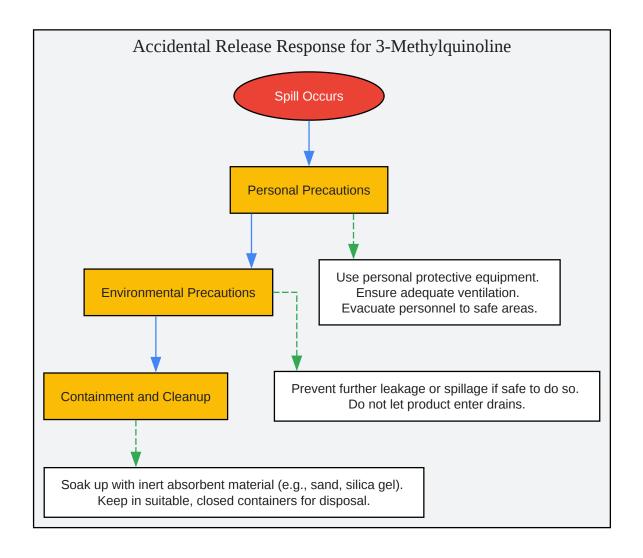
A comprehensive PPE plan is mandatory when handling **3-Methylquinoline**.











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